

N-Benzyl Carvedilol-d5: A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	N-Benzyl Carvedilol-d5	
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Introduction

N-Benzyl Carvedilol-d5 is a stable isotope-labeled derivative of N-Benzyl Carvedilol, which is a known impurity and metabolite of the widely used beta-blocker, Carvedilol. This deuterated analog serves as an essential internal standard for the quantitative analysis of N-Benzyl Carvedilol in various biological matrices and pharmaceutical formulations. Its use in analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), ensures accuracy and precision by compensating for variations during sample preparation and analysis. This technical guide provides a detailed overview of the physical and chemical properties, synthesis, and analytical methodologies related to **N-Benzyl Carvedilol-d5**.

Physical and Chemical Properties

N-Benzyl Carvedilol-d5 is characterized as an off-white solid.[1] Its fundamental properties are summarized in the table below, compiled from various supplier and chemical information databases.



Property	Value	Source(s)
CAS Number	1329792-68-8	[2][3][4]
Molecular Formula	C31H27D5N2O4	[2]
Molecular Weight	501.63 g/mol	[2]
Synonyms	1-(9H-Carbazol-4-yloxy)-3-[[2- (2-methoxyphenoxy)ethyl] [(phenyl-d5)methyl)]amino]-2- propanol	[1]
Physical Appearance	Off-White Solid	[1]
Storage Conditions	2-8°C Refrigerator	[1]

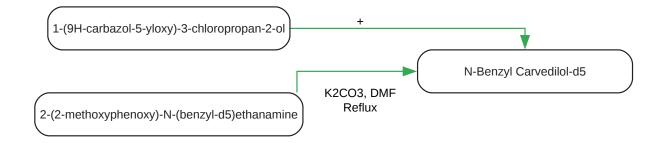
While specific experimental data for the melting point, boiling point, and solubility of **N-Benzyl Carvedilol-d5** are not readily available, data for the non-deuterated Carvedilol can provide an estimate. Carvedilol has a melting point of 114-115 °C and is sparingly soluble in water, but soluble in organic solvents like chloroform, DMSO, and methanol.[5]

Synthesis

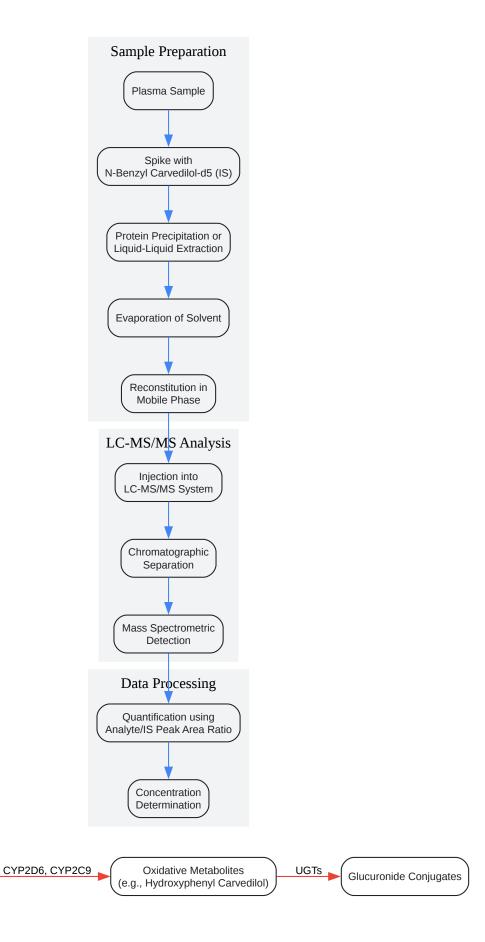
A plausible synthetic route for **N-Benzyl Carvedilol-d5** is based on the documented synthesis of N-Benzyl Carvedilol.[6] The key step involves the reaction of 1-(9H-carbazol-5-yloxy)-3-chloropropan-2-ol with a deuterated form of 2-(2-methoxyphenoxy)-N-benzylethanamine (N-benzyl-d5-ethanamine).

Reaction Scheme:









Carvedilol



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